

Technical Guide: Safety & Handling of (S)-1-Cyclobutylethanamine

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Compound of Interest

Compound Name: (S)-1-cyclobutylethanaMine

CAS No.: 677743-98-5

Cat. No.: B3395516

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CAS Number: 677743-98-5 (S-enantiomer) | Formula: $C_6H_{13}N$ | M.W.: 99.18 g/mol Synonyms: (S)- α -Methylcyclobutanemethanamine; (S)-1-Cyclobutylethylamine

Physicochemical Profile & Hazard Identification

Effective risk mitigation requires understanding the specific molecular behaviors of this compound. Unlike generic aliphatic amines, **(S)-1-cyclobutylethanamine** combines the volatility of a low-molecular-weight amine with the thermodynamic strain of a cyclobutane ring.

Quantitative Property Table

Property	Value	Operational Implication
Physical State	Liquid (Colorless to pale yellow)	High mobility; requires secondary containment.
Boiling Point	~127°C (760 mmHg)	Moderate volatility; significant vapor generation at elevated process temps.
Flash Point	~24.7°C (Closed Cup)	Flammable Liquid (Category 3). Vapors can form explosive mixtures near RT.
Density	~0.899 g/mL	Lighter than water; will float on aqueous spills.
Ring Strain	~26.3 kcal/mol (Cyclobutane)	Thermally stable at standard process temps (<150°C), but susceptible to radical ring-opening under extreme oxidative conditions.
Chirality	(S)-Enantiomer	Racemization Risk: Low under neutral/basic conditions; potential risk under high-temp radical conditions or strong Lewis acid catalysis.

Core Hazards

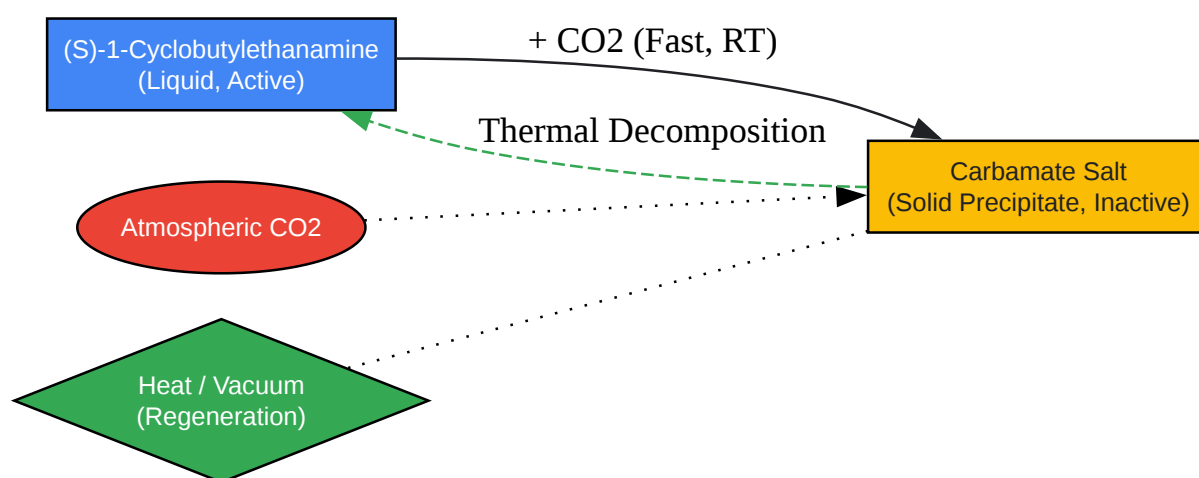
- **Chemical Incompatibility (The "Carbamate Trap"):** Like all primary amines, this compound is a potent nucleophile that reacts rapidly with atmospheric CO₂ to form carbamate salts (white crusts). This is not just an impurity issue; it alters stoichiometry in precision couplings.
- **Flammability:** With a flash point of ~25°C, static discharge is a critical ignition source.
- **Corrosivity:** Causes severe skin burns and eye damage (Category 1B). Vapors are highly irritating to the respiratory tract.

Storage & Stability: Preserving Chiral Integrity

The primary failure mode in handling **(S)-1-cyclobutylethanamine** is not decomposition, but atmospheric degradation via carbamate formation and oxidation.

The CO₂ Sensitivity Mechanism

Primary amines react reversibly with CO₂. While the reaction is reversible (heating releases CO₂), the formation of the solid carbamate salt alters the molarity of the liquid reagent, leading to failed stoichiometry in downstream synthesis.



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Figure 1: The reversible reaction with CO₂. While reversible, carbamate formation compromises precise weighing and purity.

Storage Protocol

- Temperature: Store at 2°C to 8°C. Cold storage reduces vapor pressure and slows oxidation rates.
- Atmosphere: Strictly Inert (Argon/Nitrogen). The headspace must be purged after every use.
- Container:
 - Preferred: Glass vial with Teflon-lined septa (for small aliquots) or Schlenk flask.

- Avoid: Polycarbonate or non-fluorinated plastics which may leach or degrade over time.
- Seal: Parafilm is insufficient. Use electrical tape or shrink bands over the cap to prevent oxygen diffusion.

Operational Handling & Synthesis Workflows

Weighing & Transfer

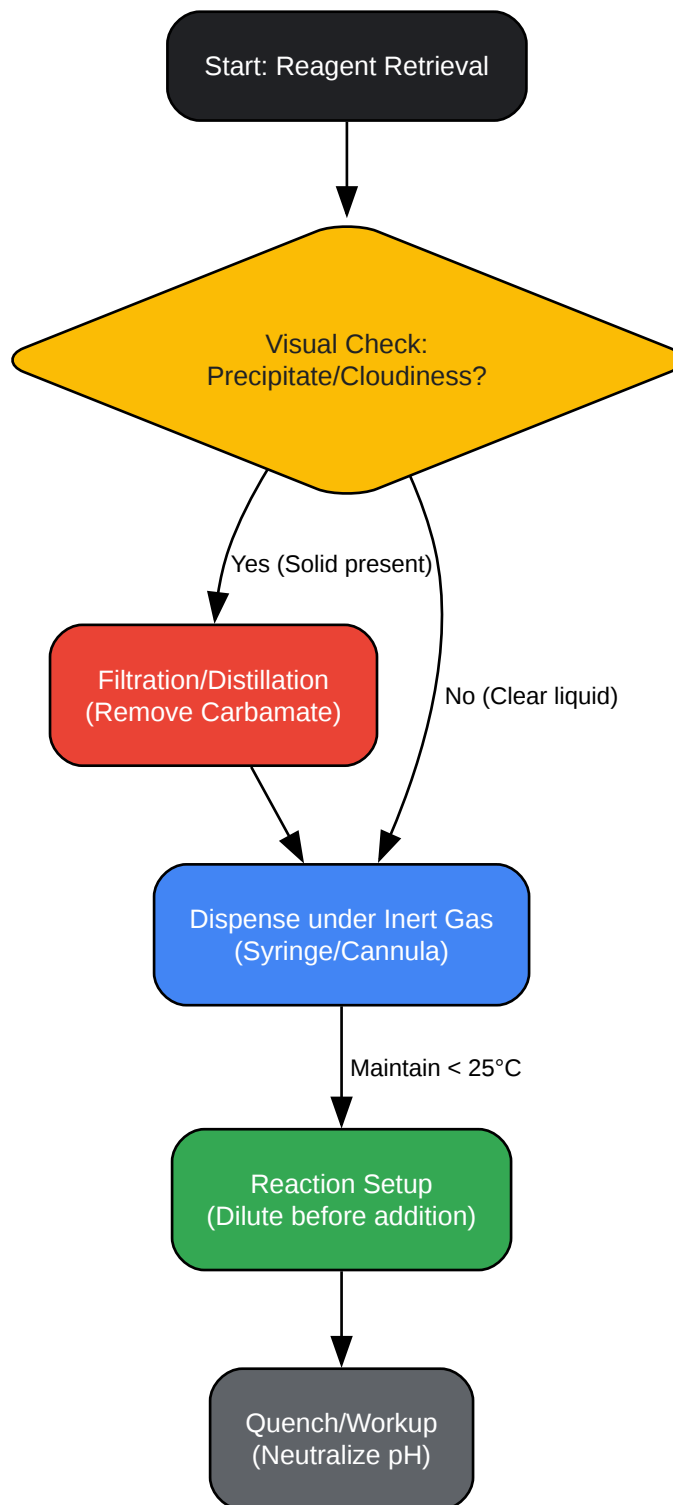
Due to its volatility and CO₂ sensitivity, open-air weighing is discouraged for quantitative work.

- Method A: Glovebox (Recommended)
 - Perform all transfers in an N₂/Ar atmosphere.
 - Use a gas-tight syringe for liquid dispensing.
- Method B: Schlenk Technique (Acceptable)
 - Counter-flow of inert gas must be active when opening the vessel.
 - Syringe Protocol: Flush the syringe with N₂ three times before drawing the amine. This prevents the "air bubble" inside the needle from introducing CO₂/O₂ into the stock bottle.

Reaction Safety

- Exotherm Control: The amine is basic. Reaction with acid chlorides, anhydrides, or strong acids will be highly exothermic.
 - Rule: Always dilute the amine in solvent (e.g., DCM, THF) before adding electrophiles.
 - Rule: Add electrophiles dropwise at 0°C.
- Solvent Compatibility:
 - Compatible: DCM, THF, Toluene, DMF (dry).
 - Incompatible: Ketones (Acetone/MEK) – forms imines/enamines rapidly. Esters – potential for aminolysis over long periods.

Experimental Workflow Diagram



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Figure 2: Decision tree for reagent quality assessment and handling.

Emergency Protocols

Spills

- Small Spill (<10 mL):
 - Evacuate immediate area (vapors are flammable).
 - Cover with a non-combustible absorbent (vermiculite or sand). Do not use paper towels (surface area increase + flammability = fire risk).
 - Neutralize with a dilute weak acid (e.g., 5% citric acid) if safe to do so, then dispose as hazardous chemical waste.
- Large Spill:
 - Full evacuation.
 - Cut power to potential ignition sources (hot plates, stirrers).
 - Call EHS/Fire services.

Exposure

- Skin: Immediate flush with water for 15 minutes. Amines penetrate skin rapidly; do not wait for pain to develop.
- Eyes: Flush for 15 minutes, lifting eyelids. Time is critical to prevent permanent corneal opacity.
- Inhalation: Move to fresh air. If breathing is difficult, oxygen should be administered by trained personnel.

Waste Disposal

- Classification: Hazardous Waste (Flammable, Corrosive).
- Segregation:

- Do NOT mix with acidic waste streams (exotherm risk).
- Do NOT mix with oxidizers (fire risk).
- Protocol: Collect in a dedicated "Basic Organic Waste" container. Double-rinse empty reagent bottles with a solvent (e.g., ethanol) before disposal to remove residual amine that could fume or react in trash.

References

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- 3. Carbamate synthesis by amination (carboxylation) or rearrangement [\[organic-chemistry.org\]](https://www.organic-chemistry.org)
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